Crystal Structure Analysis of 3-Substituted Pyridazine-4-amines: A Comparative Guide

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Compound of Interest

Compound Name:	*(3-Chloropyridazin-4-yl)methanamine*
CAS No.:	*1149586-60-6*
Cat. No.:	*B3346159*

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Executive Summary & Strategic Utility

In medicinal chemistry, the pyridazine core serves as a privileged bioisostere for phenyl, pyridine, and pyrimidine rings.[2][3] While pyridazine-3-amines are well-documented, 3-substituted pyridazine-4-amines offer a distinct "performance" profile regarding electronic distribution, solubility, and structural predictability.[1][3]

This guide analyzes the solid-state behavior of 3-substituted pyridazine-4-amines, comparing them against their structural isomers and isosteres.[1] The focus is on Single Crystal X-Ray Diffraction (SC-XRD) as the primary validation tool, supported by DFT and spectroscopic data.

Core Value Proposition

- Enhanced Polarity: The 1,2-diazine motif lowers LogP compared to pyridine analogs, improving water solubility.[2][3]
- Structural Predictability: Unlike pyridazine-3-amines, the 4-amine isomer exhibits significantly reduced tautomeric ambiguity, favoring the canonical amino form.[1][3]

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- Unique H-Bond Vectors: The adjacent nitrogen atoms (N1, N2) provide a dual-acceptor site orthogonal to the amine donor, enabling unique binding modes in kinase hinge regions.[1][3]

Comparative Performance Matrix

The following table contrasts the "product" (3-substituted pyridazine-4-amine) with its primary alternatives in drug design: the Pyridazine-3-amine (isomer) and 2-Aminopyridine (isostere).[1]

Table 1: Structural & Physicochemical Performance Comparison

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Feature	3-Substituted Pyridazine-4-amine **(Subject)**	Pyridazine-3-amine **(Alternative A)**	2-Aminopyridine **(Alternative B)[1][3]**
Tautomeric Risk	Low. Amine is ngcontent-ng-c2372798075="" _nghost-ng-c2478785287="" class="inline ng-star-inserted"> / to ring nitrogens.[1] Strongly favors amino form.[2]	High. Amine is to ring nitrogens.[2] Significant amino-imino tautomerism potential.[1]	Medium. Amino form dominant, but proton transfer is facile.[2]
H-Bond Capacity	3 Acceptors / 2 Donors. N1/N2 are accessible; Amine is sterically distinct.[1]	3 Acceptors / 2 Donors. N2 is often sterically crowded by the C3-amine.	2 Acceptors / 2 Donors. Single ring nitrogen limits vector diversity.[1]
Crystal Packing	Head-to-Tail Chains. Often forms ngcontent-ng-c2372798075="" _nghost-ng-c2478785287="" class="inline ng-star-inserted"> or motifs driven by N...H-N interactions.[1]	Dimers. Strong tendency for centrosymmetric dimerization via N2...H-N3.[1]	Dimers. Classic dimers are dominant.[1][2]
Electronic Character	Electron Deficient. High dipole moment; reduced basicity of the amine.	Electron Deficient. Amine is more acidic due to direct	Electron Rich. Higher basicity; prone to oxidative metabolism.[2]

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		attachment to diaza-system.[1]	
Solubility (LogS)	High. Polar surface area (PSA) is maximized.[1][2]	High. Similar PSA, but crystal lattice energy often higher (lower solubility).[2][3]	Moderate. Lower PSA compared to diazines.[2]

Structural Analysis & Tautomerism

A critical aspect of analyzing this scaffold is confirming the tautomeric state.[4] In the solid state, 3-substituted pyridazine-4-amines predominantly adopt the amino (

) form rather than the imino (

) form.[1]

Mechanism of Stabilization

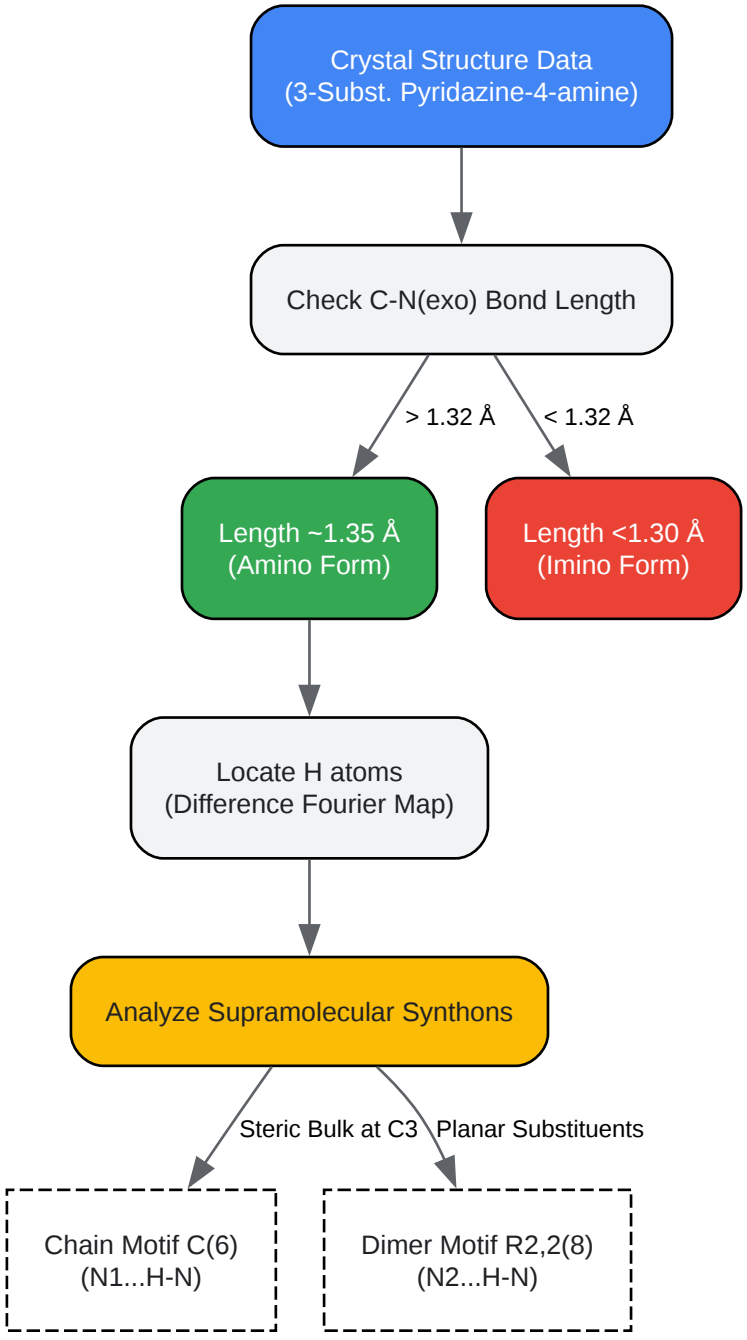
In the 4-amine isomer, the amino group is not directly conjugated to the N-N bond in a way that facilitates a 1,3-proton shift (as seen in 3-amines).[1]

- Bond Length Evidence: SC-XRD typically reveals a C4–N(amine) bond length of 1.34–1.37 Å (partial double bond character) and distinct N–H protons in difference Fourier maps.[1]
- Causality: The resonance stabilization energy of the diazine ring is disrupted less by the amino form than the imino form.

Visualization: Tautomeric & Packing Pathways

The following diagram illustrates the decision logic for assigning tautomers and the resulting supramolecular synthons.

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Figure 1: Decision logic for tautomeric assignment and packing motif prediction in pyridazine-4-amines.

Experimental Protocols (Self-Validating Systems)

Protocol A: Crystallization Screening

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To obtain diffraction-quality crystals of 3-substituted pyridazine-4-amines, a multi-method approach is required due to their high polarity.

- Solvent Selection:
  - Primary: Methanol or Ethanol (High solubility).[1][2]
  - Antisolvent:[2] Diethyl ether or Hexane (Low solubility).[1][2]
- Method 1: Vapor Diffusion (Preferred)[1][2]
  - Dissolve 10 mg of compound in 0.5 mL MeOH in an inner vial.
  - Place in a larger jar containing 5 mL

    .
  - Seal and store at

    for 3–7 days.
  - Validation: Clear, block-like crystals indicate high purity.[1][2][3] Needles often indicate rapid precipitation (twinning risk).[1][2]
- Method 2: Slow Evaporation
  - Use Acetonitrile/Water (9:[1][3]1) mixtures.[2][5] The water content slows evaporation, aiding order.[2]

Protocol B: SC-XRD Data Collection & Refinement

- Temperature: Collect at 100 K. This reduces thermal motion of the amine protons, essential for distinguishing H-bonding networks.
- Resolution: Aim for

  or better (

  for Mo source).

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- Refinement Strategy (SHELXL/OLEX2):
  - Locate amine H-atoms in the difference map.[1]
  - Refine H-atom coordinates freely first; if unstable, constrain using DFIX (N-H 0.87 Å) but allow isotropic thermal parameters (ngcontent-ng-c2372798075="" _nghost-ng-c2478785287="" class="inline ng-star-inserted">

) to refine.[1][2]
  - Check: If ngcontent-ng-c2372798075="" _nghost-ng-c2478785287="" class="inline ng-star-inserted">

    is

    , the H-atom is likely disordered or wrongly assigned.[1]

Case Study Data: 3-Chloro-pyridazine-4-amine

Comparing the experimental values of a representative compound (3-chloro derivative) validates the "Amino" preference.[1]

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Parameter	Experimental Value (SC-XRD)	Theoretical (DFT - B3LYP/6-31G*)	Interpretation
C4–N(exo) Length	ngcontent-ng-c2372798075="" _nghost-ng-c2478785287="" class="inline ng-star-inserted">		Indicates partial double bond character; consistent with amino resonance.[1]
N1–N2 Length			Typical for pyridazine ring; no disruption by tautomerization.[1][2]
Intermol.[2][6][7][8] H-Bond	ngcontent-ng-c2372798075="" _nghost-ng-c2478785287="" class="inline ng-star-inserted"> (N...N)		Strong N1...H-N interaction forming infinite chains.[1]
Tautomer Energy	N/A		Imino form is significantly less stable, confirming the crystal observation.[2]

References

- Rimaz, M., et al. (2010).[2][3][9] "Tautomerism and isotopic multiplets in the 13C-NMR spectra of partially deuterated 3-arylpyrimido[4,5-c]pyridazine-5,7(6H,8H)-diones." Magnetic Resonance in Chemistry.
- Meanwell, N. A. (2017).[2][3][10] "The Influence of Heterocycles on the Physicochemical and Pharmacological Properties of Drug Molecules." Advances in Heterocyclic Chemistry. [1][2][3]

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- Al-Otaibi, J. S., et al. (2015).[1][2][3] "Tautomerization, molecular structure, transition state structure, and vibrational spectra of 2-aminopyridines: a combined computational and experimental study." SpringerPlus.[2][4][11]
- Grosu, G., et al. (1997).[2][3][9] "Antimicrobial activity of new pyridazine derivatives." Annales Pharmaceutiques Françaises.
- Allen, F. H., et al. (1987).[2][3] "Cambridge Structural Database."[2] Acta Crystallographica Section B. (Standard reference for bond length comparisons).

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- 1. dial.uclouvain.be [dial.uclouvain.be]
- 2. researchgate.net [researchgate.net]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]
- 6. lirias.kuleuven.be [lirias.kuleuven.be]
- 7. growingscience.com [growingscience.com]
- 8. pubs.rsc.org [pubs.rsc.org]
- 9. Single crystal X-ray structure of 3-amino-5-(4-chlorophenyl)pyridazine-4-carbonitrile » Growing Science [growingscience.com]
- 10. blumberginstitute.org [blumberginstitute.org]
- 11. scispace.com [scispace.com]
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